

# Comparison of Scabies Cure Rates: Crothamiton vs. Ivermectin

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## Compound Focus: Crothamiton

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Treatment Modality	Regimen Description	Cure Rate at 2-Week Follow-Up	Cure Rate at 4-Week Follow-Up	Key Study Findings
Oral Ivermectin [1]	Single oral dose (200 µg/kg), repeated at 2 weeks if needed	62.5%	87.5% (after repetition)	Superior to crothamiton after repeated treatment [1].
Topical Crothamiton (10%) [1]	Applied twice daily for 5 days, regimen repeated at 2 weeks if needed	46.8%	62.5% (after repetition)	Lower efficacy compared to ivermectin; requires more prolonged application [1].
Topical Ivermectin (1%) [2]	Topical application (400 µg/kg), repeated once the following week	64.7%	82.3% (after repetition)	Superior to crothamiton; two applications were more effective than a single crothamiton course [2].
Topical Crothamiton (10%) [2]	Applied twice daily for 5 days, regimen repeated at 2 weeks if needed	41.2%	64.7% (after repetition)	Lower efficacy rates compared to topical ivermectin [2].

## Detailed Experimental Protocols

To ensure the reproducibility of the data presented, here is a detailed breakdown of the methodologies used in the key studies cited.

### 1. Study: Comparison of Oral Ivermectin vs. Crodamiton 10% Cream [1]

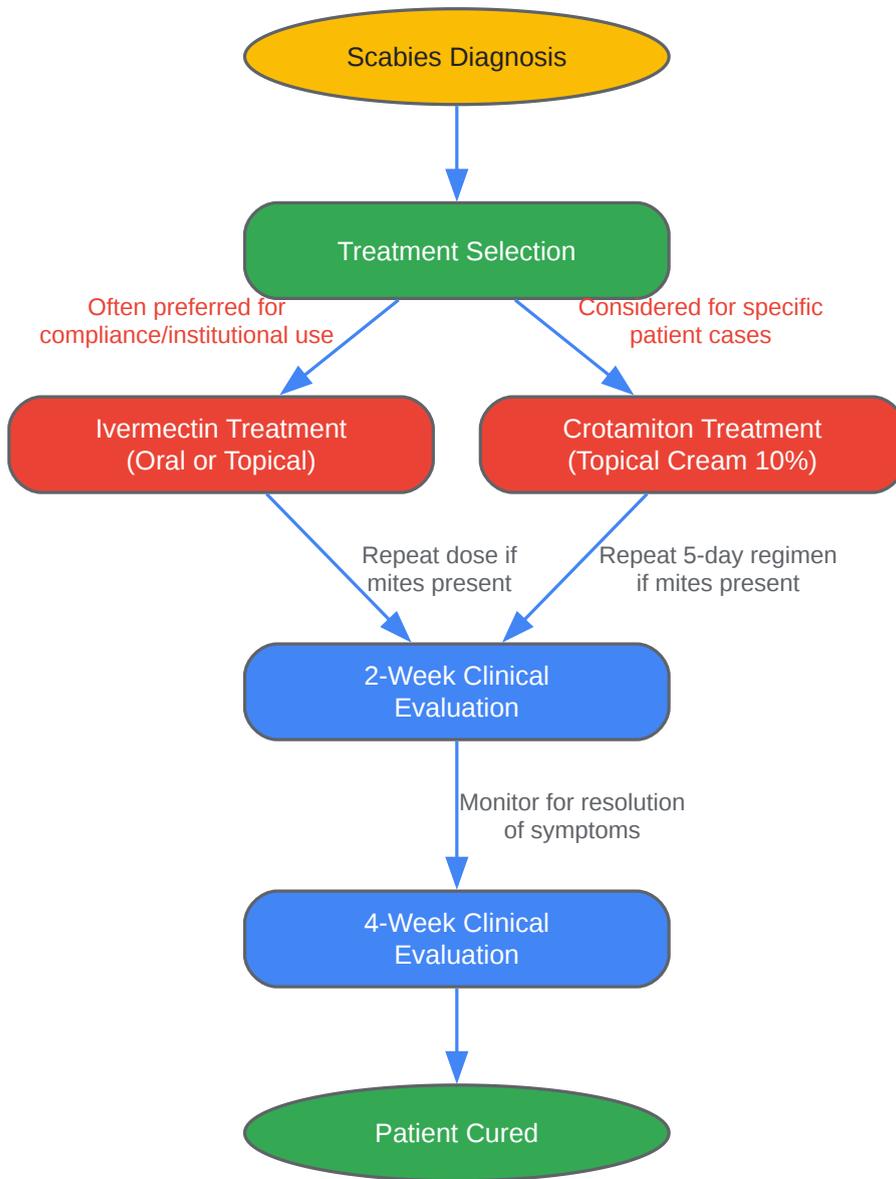
- **Objective:** To compare the efficacy and safety of oral ivermectin versus **crodamiton** 10% cream.
- **Design:** Randomized controlled trial.
- **Participants:** 320 patients with scabies.
- **Intervention Groups:**
  - **Group 1 (n=160):** Received a single dose of oral ivermectin (200 µg/kg).
  - **Group 2 (n=160):** Told to apply **crodamiton** 10% cream twice daily for five consecutive days.
- **Treatment Evaluation:** Patients were assessed at 2 and 4 weeks. If live mites were found at the 2-week follow-up, the assigned treatment was repeated.
- **Outcome Measures:** Cure was defined as the absence of live mites and progressive resolution of skin lesions and itching.

### 2. Study: Topical Ivermectin vs. Crodamiton Cream 10% [2]

- **Objective:** To compare the efficacy and safety of topical ivermectin versus **crodamiton** 10% cream.
- **Design:** Randomized controlled trial.
- **Participants:** 340 patients with scabies.
- **Intervention Groups:**
  - **Group 1 (n=170):** Received 1% topical ivermectin lotion (400 µg/kg), applied to the affected skin and left on for 24 hours, repeated once the following week.
  - **Group 2 (n=170):** Told to apply **crodamiton** 10% cream twice daily for five consecutive days.
- **Treatment Evaluation:** Patients were assessed at 2 and 4 weeks. Treatment was repeated if there was failure at the 2-week follow-up.
- **Outcome Measures:** Cure was defined as no live mites upon examination and resolution of lesions.

## Mechanism and Decision Pathway

The following diagram illustrates the typical clinical decision-making pathway and mechanism of action when choosing between these treatments, based on the studied protocols.



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## Key Insights and Considerations

- **Efficacy Context:** While **permethrin 5% cream** is often the first-line topical treatment with high cure rates (up to 90-95% after one application, nearly 100% after two), it serves as a useful benchmark [3]. Another study found permethrin's cure rate was 100% at two weeks, significantly higher than **crotamiton** and sulfur at that point [4].
- **Mechanism and Limitations:** Ivermectin is believed to be less effective against mite eggs, which explains why a second dose after 7-14 days is often necessary to kill newly hatched mites and achieve higher cure rates [5].

- **Safety and Use Cases:** Ivermectin is generally safe but is not recommended for young children (under 5 years or 15 kg), pregnant, or lactating women due to limited safety data [5]. Its oral formulation is particularly valuable for ensuring compliance in institutional outbreaks or for patients where whole-body topical application is difficult [6] [5].

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## References

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